

Personal protective equipment for handling Methyl 5-bromo-2-methylbenzoate

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Compound of Interest

Compound Name: Methyl 5-bromo-2-methylbenzoate

Cat. No.: B1662064

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Essential Safety and Handling Guide for Methyl 5-bromo-2-methylbenzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 5-bromo-2-methylbenzoate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

Hazard Identification and Classification

Methyl 5-bromo-2-methylbenzoate is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

GHS Pictogram: Warning[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield. Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][3]	Protects against splashes and dust that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber) and a lab coat.[2][4]	Prevents skin contact which can cause irritation.[1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][3][4] If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter conforming to EN 143.[3]	Protects against inhalation of dust or vapors which may cause respiratory irritation.[1]
Foot Protection	Safety shoes.[2]	Provides protection against spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated place.[2][3]
- Keep the container tightly closed and protected from light and moisture.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2]

2. Handling and Use:

- All handling should be conducted in a well-ventilated area or within a chemical fume hood.[\[2\]](#)
[\[4\]](#)
- Ensure that emergency eyewash fountains and safety showers are immediately accessible.
[\[2\]](#)
- Wear the appropriate PPE as detailed in the table above.
- Avoid breathing dust, mist, or spray.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[3\]](#)

3. Accidental Release Measures:

- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- For solid spills, sweep or shovel the material into an appropriate container for disposal, minimizing dust generation.[\[2\]](#)[\[4\]](#)
- After material pickup is complete, wash the spill area.[\[4\]](#)

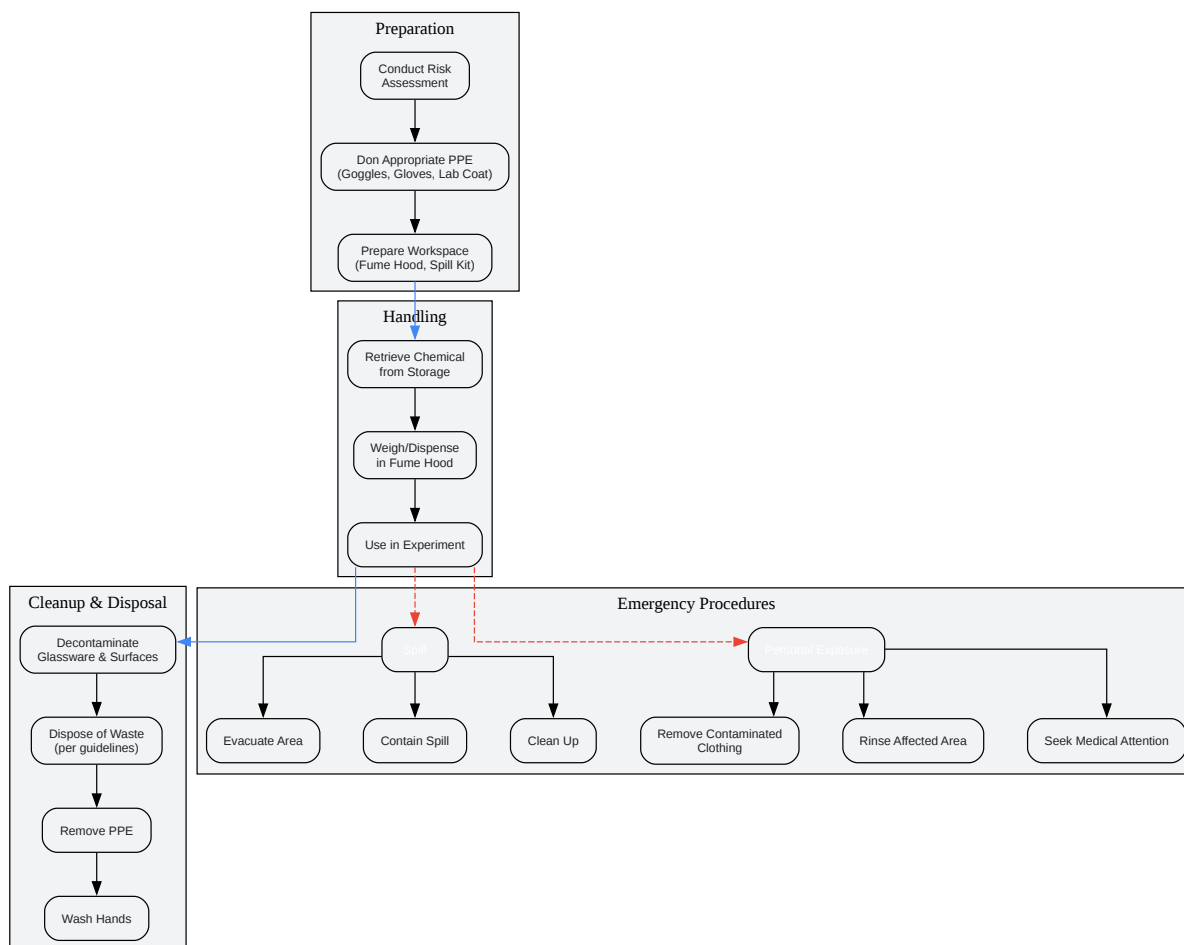
4. Disposal Plan:

- Dispose of contents and container in accordance with licensed collector's sorting instructions and all applicable local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Contaminated packaging should be handled in the same way as the substance itself.
- Do not allow the chemical to enter drains or water courses.[\[5\]](#)

First Aid Measures

- If on Skin: Wash with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. [3] Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- If Swallowed: Rinse mouth.[3] Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Workflow for Safe Handling of Methyl 5-bromo-2-methylbenzoate



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Caption: Logical workflow for the safe handling of **Methyl 5-bromo-2-methylbenzoate**.

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References

- 1. Methyl 5-bromo-2-methylbenzoate | C₉H₉BrO₂ | CID 316201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. synquestlabs.com [synquestlabs.com]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. chemos.de [chemos.de]
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